

# Essential Procedures for the Proper Disposal of GDC-6036-NH

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## Compound of Interest

Compound Name: GDC-6036-NH

Cat. No.: B10831487

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Disclaimer: Specific disposal procedures for **GDC-6036-NH** are not readily available in public documentation. The following guidelines are based on general best practices for the disposal of research-grade chemical compounds and should be supplemented by a thorough review of your institution's specific hazardous waste management protocols and consultation with your Environmental Health and Safety (EHS) department.

## Immediate Safety and Logistical Information

Researchers, scientists, and drug development professionals handling **GDC-6036-NH** must prioritize safety and adhere to established laboratory protocols. As a precursor to the potent KRAS G12C inhibitor Divarasib (GDC-6036), **GDC-6036-NH** should be handled as a potentially hazardous compound. All waste generated, including contaminated personal protective equipment (PPE) and empty containers, must be disposed of as hazardous chemical waste.

## Chemical and Physical Properties of GDC-6036 (Divarasib)

While specific data for **GDC-6036-NH** is limited, the properties of the related compound GDC-6036 (Divarasib) can provide some context for handling and safety precautions.

Property	Data
Chemical Formula	C <sub>29</sub> H <sub>32</sub> ClF <sub>4</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	622.1 g/mol
Appearance	Solid
Solubility	Soluble in DMSO (≥10 mg/ml)
Slightly soluble in Ethanol (0.1-1 mg/ml)	
Storage	Store at -20°C for long-term stability

## Step-by-Step Disposal Protocol for GDC-6036-NH

The following is a generalized protocol for the disposal of **GDC-6036-NH** and associated waste. Always consult your institution's EHS guidelines before proceeding.

### 1. Waste Segregation and Collection:

- **Solid Waste:** Collect all solid waste contaminated with **GDC-6036-NH**, including unused or expired compound, contaminated PPE (gloves, lab coats), weigh paper, and plasticware, in a designated, leak-proof hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **GDC-6036-NH**, such as solutions or rinsates, in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Sharps Waste:** Any sharps (needles, scalpels) contaminated with **GDC-6036-NH** must be disposed of in a designated sharps container for hazardous chemical waste.

### 2. Container Labeling:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**GDC-6036-NH**".
- Include the approximate concentration and quantity of the waste.
- Note any other chemical constituents in the waste container.

- Affix the appropriate hazard symbols as determined by your institution's EHS.

### 3. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Provide secondary containment for all liquid waste containers to prevent spills.

### 4. Disposal of Empty Containers:

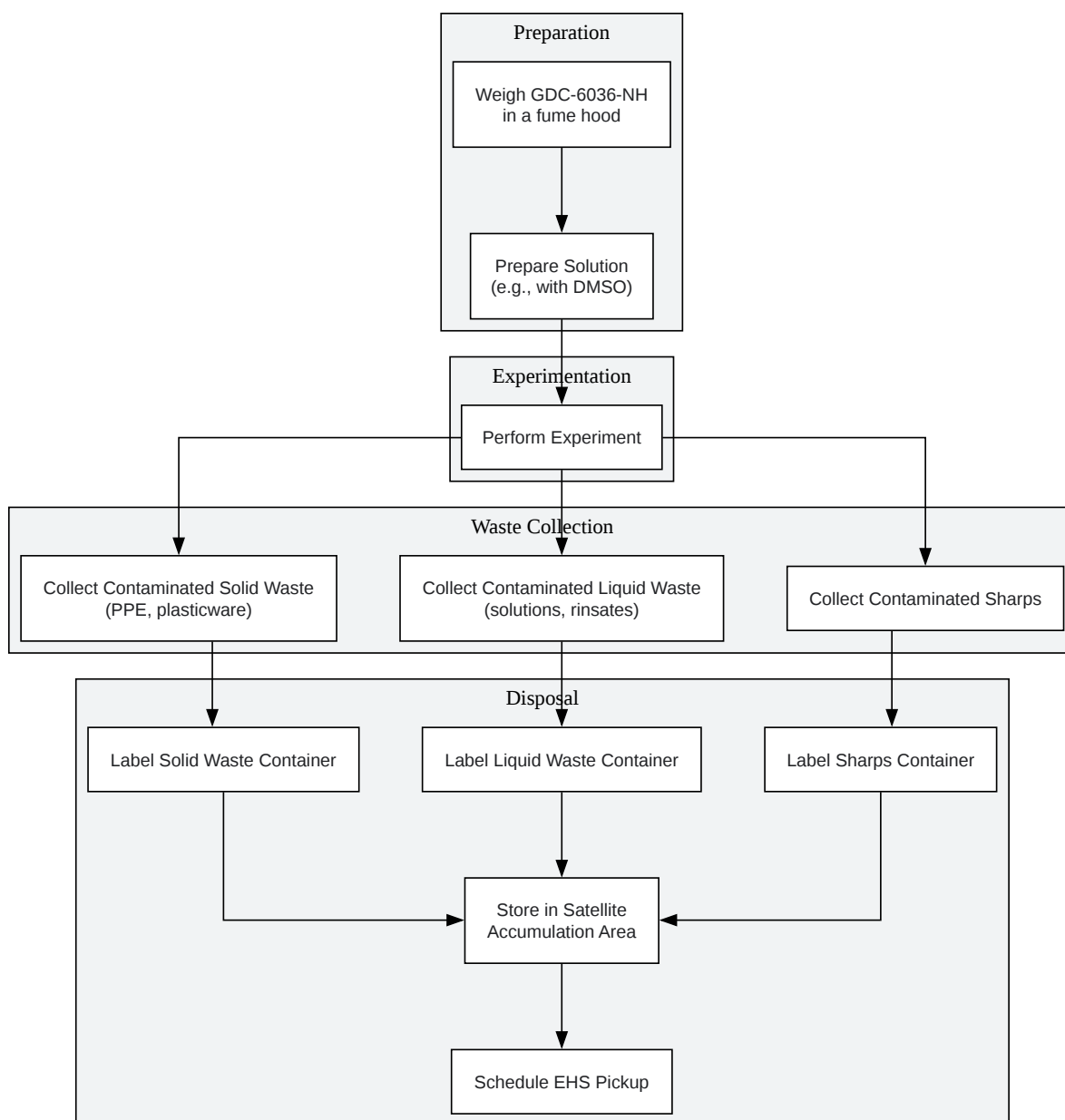
- Empty containers that held **GDC-6036-NH** should be triple-rinsed with a suitable solvent.
- The rinsate from the first rinse must be collected and disposed of as hazardous liquid waste.
- After thorough rinsing and air drying, deface the original label and dispose of the container according to your institution's guidelines for chemically contaminated glassware or plasticware.

### 5. Scheduling Waste Pickup:

- Once a waste container is full or has reached its designated accumulation time limit, contact your institution's EHS department to schedule a pickup.
- Do not dispose of any **GDC-6036-NH** waste down the drain or in the regular trash.

## Experimental Workflow for Handling and Disposal

The following diagram illustrates a generalized workflow for experiments involving **GDC-6036-NH**, from preparation to the final disposal of waste.



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